

Application Note: Dinotefuran DN Hydrochloride Analytical Standard Preparation

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Compound of Interest

Compound Name: *Dinotefuran DN Hydrochloride*

CAS No.: *939773-22-5*

Cat. No.: *B1532961*

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Abstract & Scope

This application note details the protocol for the preparation, handling, and instrumental analysis of **Dinotefuran DN Hydrochloride**, the stable salt form of the des-nitro metabolite of the neonicotinoid insecticide Dinotefuran. The DN metabolite (1-methyl-3-(tetrahydro-3-furylmethyl)guanidine) is a critical residue marker in soil and plant matrices due to its persistence and potential toxicity to non-target organisms (e.g., earthworms).

This guide addresses specific challenges associated with the DN metabolite, including its high polarity, hygroscopicity, and solubility limitations in pure organic solvents, which differ significantly from the parent compound.

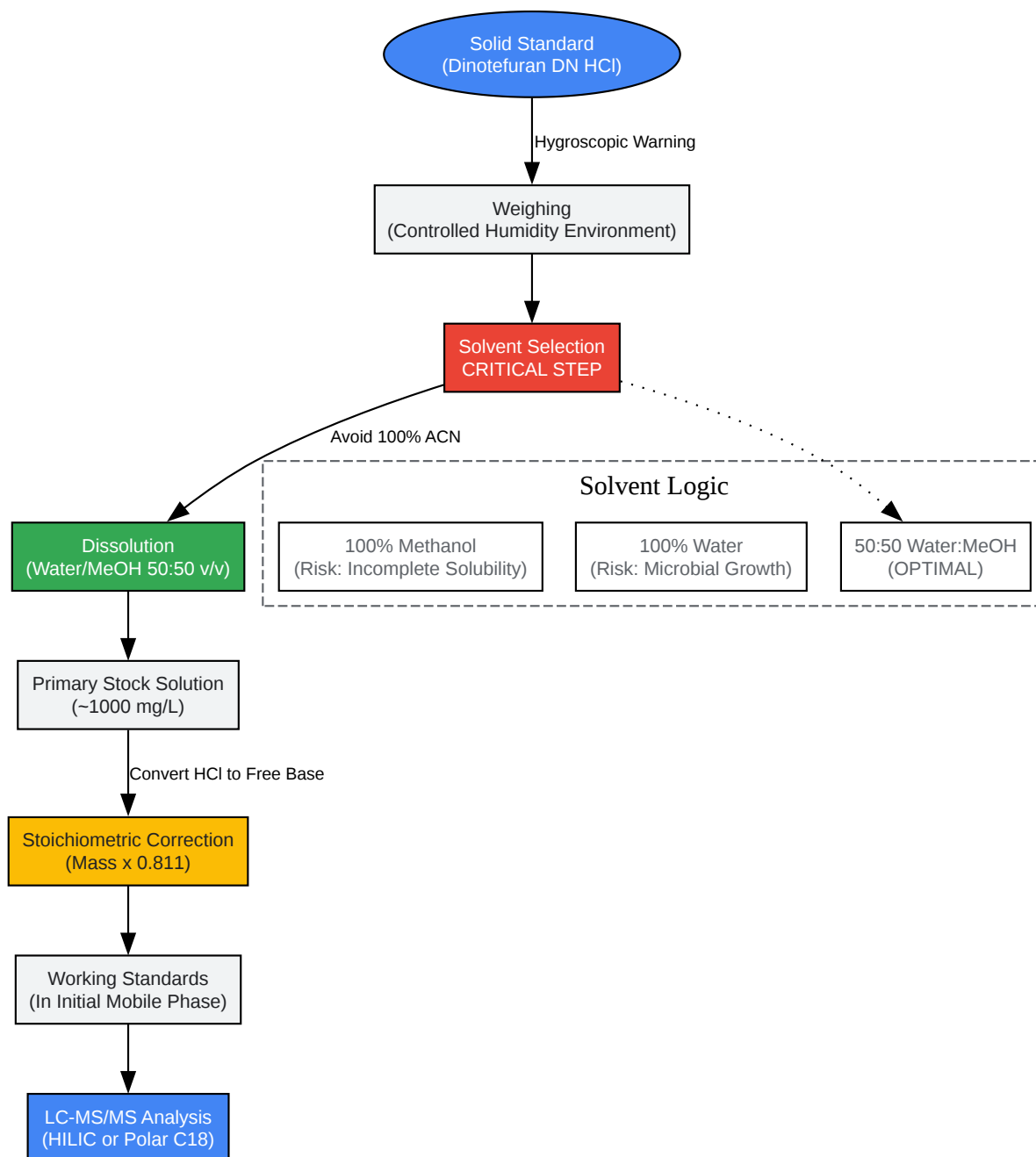
Chemical Identity & Physicochemical Properties[1][2][3][4][5][6]

The analytical standard is typically supplied as the Hydrochloride (HCl) salt to ensure stability, as the free guanidine base is prone to degradation.

Property	Description
Common Name	Dinotefuran DN Hydrochloride
Chemical Name	1-methyl-3-(tetrahydro-3-furylmethyl)guanidine hydrochloride
Parent Compound	Dinotefuran (CAS 165252-70-0)
CAS Number (HCl Salt)	939773-22-5
CAS Number (Free Base)	457614-32-3
Molecular Formula	C ₇ H ₁₅ N ₃ O[1][2][3][4][5][6] · HCl
Molecular Weight	193.67 g/mol (Salt) / 157.21 g/mol (Free Base)
Solubility	High in Water; Slight in Methanol/DMSO; Insoluble in Hexane/Acetonitrile
pKa	~13.6 (Guanidine moiety - Strong Base)
Stability	Hygroscopic; Stable at -20°C; Light sensitive

Workflow Visualization

The following diagram outlines the critical decision pathways for standard preparation and analysis, highlighting the divergence from standard pesticide protocols (e.g., QuEChERS).



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Figure 1: Analytical workflow for Dinotefuran DN HCl, emphasizing the critical solvent selection step to prevent precipitation.

Protocol 1: Stock Standard Preparation

Objective: Prepare a verifiable primary stock solution at 1000 µg/mL (free base equivalent).

Critical Pre-requisites

- **Hygroscopicity Management:** The HCl salt absorbs atmospheric moisture rapidly. Equilibrate the vial to room temperature in a desiccator before opening. Weigh rapidly or use a humidity-controlled weighing chamber.
- **Stoichiometry:** Analytical results are typically reported as the free base metabolite. You must correct for the HCl counter-ion.
 - Correction Factor ($\text{CF} = \frac{\text{MW}_{\text{free base}}}{\text{MW}_{\text{salt}}}$) =

Step-by-Step Procedure

- **Weighing:** Accurately weigh 12.32 mg of **Dinotefuran DN Hydrochloride** into a 10 mL Class A volumetric flask.
 - **Calculation:** Target 10 mg free base
 $0.8117 (\text{CF}) = 12.32 \text{ mg salt.}$
- **Solvent Addition:** Add approximately 5 mL of LC-MS grade Water.
 - **Note:** Unlike the parent Dinotefuran, the DN HCl salt has limited solubility in pure methanol or acetonitrile. Water is required to dissociate the salt and ensure complete dissolution.
- **Dissolution:** Sonicate for 2-5 minutes until the solid is completely dissolved and no schlieren lines are visible.
- **Volume Make-up:** Bring to volume (10 mL) with LC-MS grade Methanol.

- Result: The final solvent composition is 50:50 Water:Methanol. This prevents microbial growth (common in 100% water) while maintaining solubility.
- Storage: Transfer to amber silanized glass vials. Store at -20°C. Stability is validated for 6 months.

Protocol 2: LC-MS/MS Instrumental Analysis

Objective: Quantify Dinotefuran DN in complex matrices (soil/plant) using Tandem Mass Spectrometry.

Chromatographic Challenges

The DN metabolite is highly polar ($\log P < -1.0$) and basic. Standard C18 columns often fail to retain it, causing it to elute in the void volume where ion suppression is highest.

- Recommended Column: HILIC (Hydrophilic Interaction LC) or Polar-Embedded C18 (e.g., Waters T3, Phenomenex Kinetex Biphenyl).

Instrument Parameters (Example for Polar C18)

- Column: C18 Polar-Endcapped (100 x 2.1 mm, 1.7 μ m)
- Mobile Phase A: 5 mM Ammonium Formate + 0.1% Formic Acid in Water.^[7]
- Mobile Phase B: Acetonitrile (with 0.1% Formic Acid).
 - Role of Buffer: The ammonium formate is critical to buffer the basic guanidine group, improving peak shape.
- Gradient:
 - 0.0 min: 5% B (High aqueous to retain polar DN)
 - 1.0 min: 5% B
 - 6.0 min: 95% B
 - Flow Rate: 0.3 mL/min

- Injection Volume: 2-5 μ L (Keep low to prevent solvent effects).

Mass Spectrometry (MRM Transitions)

Operate in ESI Positive (+) mode. The protonated molecule

is the precursor.

Analyte	Precursor (m/z)	Product (m/z)	Cone Voltage (V)	Collision Energy (eV)	Type
Dinotefuran DN	158.1	113.1	20	15	Quantifier
158.1	85.1	20	25	Qualifier	
158.1	71.1	20	30	Qualifier	

- Mechanism:[4][7][8] The 158 $\rightarrow$ 113 transition corresponds to the cleavage of the guanidine moiety, retaining the tetrahydrofuran ring fragment.

Quality Control & Troubleshooting

Matrix Effects & Carryover

- Issue: Guanidines are "sticky" on stainless steel and glass surfaces.
- Solution: Use silanized glassware. Include a needle wash step with 50:50 Methanol:Water + 0.5% Formic Acid.
- Matrix Suppression: DN elutes early. Co-eluting matrix components from soil/crops often suppress the signal.
 - Validation: Use Matrix-Matched Calibration Curves or a stable isotope internal standard (Dinotefuran-d3 can be used, though DN-d3 is preferred if available).

Data Validation Criteria

- Linearity: $R^2 > 0.995$ over the range 1.0 – 500 ng/mL.
- Retention Time Stability: ± 0.1 min tolerance.

- Ion Ratio: Qualifier/Quantifier ratio must be within $\pm 20\%$ of the authentic standard.

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